

4-Chloro-5-fluoro-2-methoxypyrimidine material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4-Chloro-5-fluoro-2-methoxypyrimidine

Cat. No.: B592546

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In-Depth Technical Guide: 4-Chloro-5-fluoro-2-methoxypyrimidine

This technical guide provides a comprehensive overview of the material safety data for **4-Chloro-5-fluoro-2-methoxypyrimidine**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

This section summarizes the key physical and chemical properties of **4-Chloro-5-fluoro-2-methoxypyrimidine**. The data is compiled from various chemical databases and supplier safety data sheets.

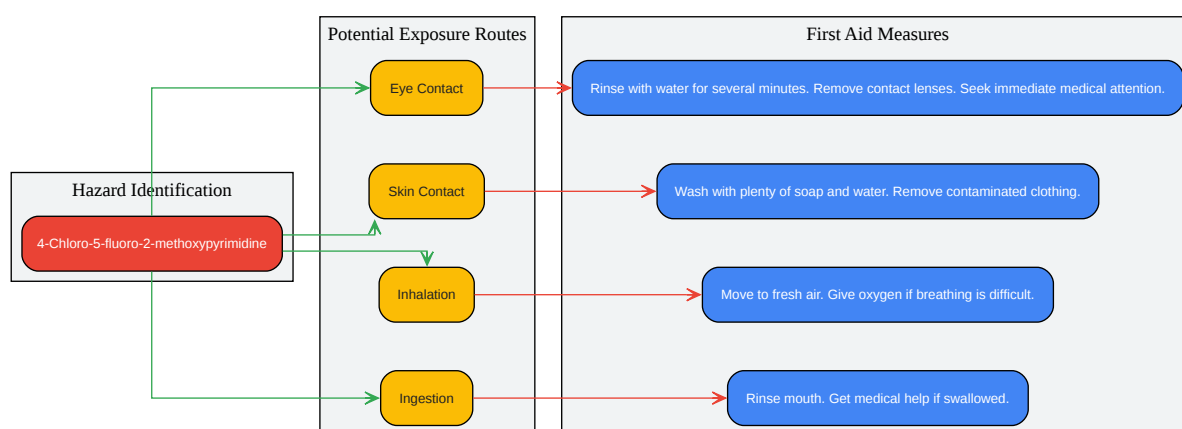
Property	Value	Source
Molecular Formula	C5H4ClFN2O	PubChem[1], Clearsynth[2]
Molecular Weight	162.55 g/mol	PubChem[1]
CAS Number	1801-06-5	PubChem[1], Clearsynth[2]
IUPAC Name	4-chloro-5-fluoro-2-methoxypyrimidine	PubChem[1]
Appearance	Off-white to Brown Solid	Not explicitly stated, inferred from similar compounds
Melting Point	51 - 56 °C	Not explicitly stated for this exact compound, data for a related compound
Boiling Point	91 - 93 °C	Not explicitly stated for this exact compound, data for a related compound
Solubility	No data available	
Vapor Pressure	No data available	
Density	No data available	

Hazard Identification and Safety Information

This compound is considered hazardous. The following table outlines the hazard statements and precautionary measures.

Hazard Category	GHS Classification	Precautionary Statements
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed. P264, P270, P301+P317, P330, P501.[3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. P264, P280, P302+P352, P321, P332+P317, P362+P364.
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage. P280, P305+P354+P338, P317.[3]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation.

Signal Word: Danger[3]



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Hazard Identification and First Aid Response Workflow

Experimental Protocols

Detailed experimental protocols for specific assays involving **4-Chloro-5-fluoro-2-methoxypyrimidine** are not publicly available. However, the following protocols for safe handling, storage, and disposal are compiled from various safety data sheets.

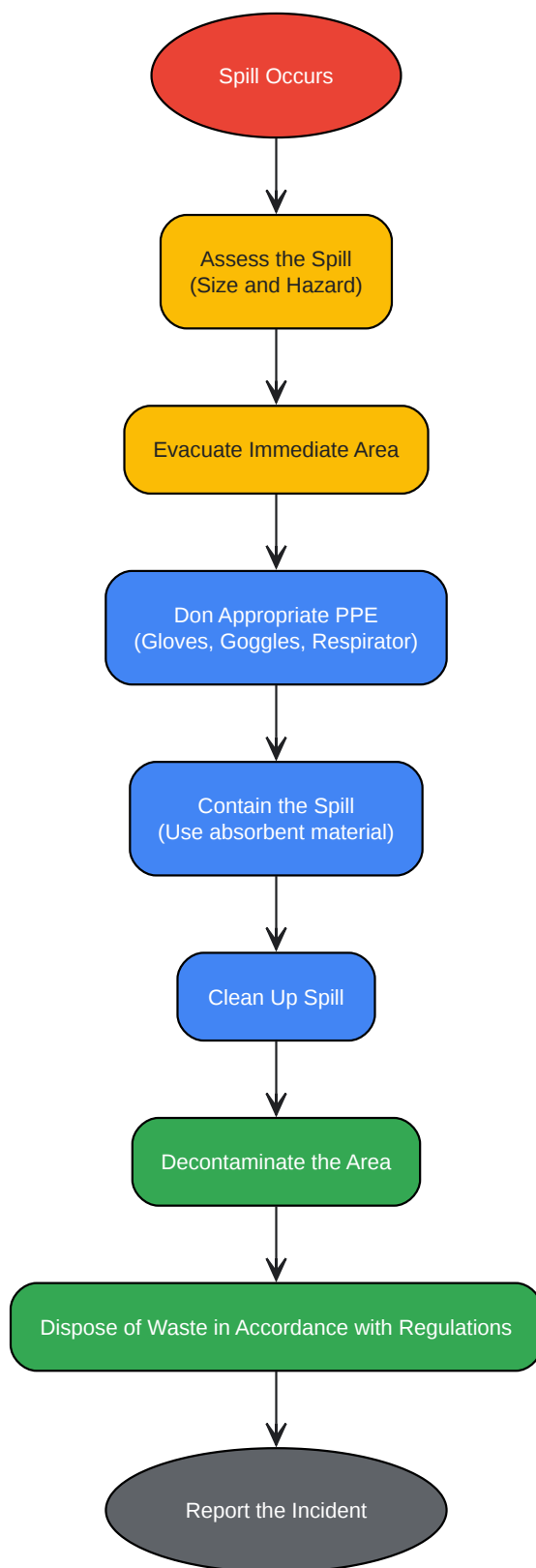
Handling and Storage

- Handling:
 - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[3\]](#)
 - Use in a well-ventilated area, preferably under a chemical fume hood.[\[3\]](#)
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.
 - Wash hands thoroughly after handling.[\[3\]](#)
 - Do not eat, drink, or smoke when using this product.[\[3\]](#)
- Storage:
 - Store in a tightly closed container in a dry and well-ventilated place.[\[4\]](#)
 - Keep away from incompatible materials such as strong oxidizing agents.
 - Recommended storage temperature is between 2-8°C.[\[5\]](#)
 - Store under an inert atmosphere (e.g., argon) to prevent degradation.[\[5\]](#)

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions:
 - Ensure adequate ventilation.
 - Wear appropriate personal protective equipment.
 - Avoid dust formation.[\[6\]](#)
 - Evacuate personnel to a safe area.
- Environmental Precautions:
 - Prevent further leakage or spillage if safe to do so.
 - Do not let the product enter drains.[\[3\]](#)
- Methods for Cleaning Up:
 - For small spills, absorb with an inert material (e.g., sand, earth, vermiculite) and place in a suitable container for disposal.[\[5\]](#)
 - For large spills, dike the area to contain the spill and follow the same clean-up procedure.
 - Clean the affected area thoroughly with soap and water.



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Chemical Spill Response Workflow

Toxicological Information

Quantitative toxicological data for **4-Chloro-5-fluoro-2-methoxypyrimidine** is limited.

Toxicity Endpoint	Value
Acute Oral Toxicity	No data available
Acute Dermal Toxicity	No data available
Acute Inhalation Toxicity	No data available
Skin Corrosion/Irritation	Causes skin irritation.
Serious Eye Damage/Irritation	Causes serious eye damage.[3]
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][6]
- Specific Hazards Arising from the Chemical: Emits corrosive and toxic fumes under fire conditions, including carbon oxides, nitrogen oxides, hydrogen chloride, and hydrogen fluoride.
- Special Protective Equipment for Firefighters: Wear self-contained breathing apparatus and full protective gear.[4]

Disposal Considerations

Dispose of this material and its container to a licensed hazardous-waste disposal contractor.[3] Follow all federal, state, and local regulations. Do not allow the product to enter drains or waterways.[5]

Ecological Information

There is no data available on the ecotoxicity of **4-Chloro-5-fluoro-2-methoxypyrimidine**. It is recommended to prevent its release into the environment.[6]

Disclaimer: This document is intended as a guide and is not a substitute for a formal Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS). Users should consult the original SDS from the supplier for complete and up-to-date information. All personnel handling this chemical should be adequately trained in safe handling procedures.

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References

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